

Synthesis and Characterization of Dimercury(I) Oxalate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dimercury(I) oxalate

CAS No.: 2949-11-3

Cat. No.: S1941236

[Get Quote](#)

The table below summarizes the key information and classical precipitation synthesis method for **dimercury(I) oxalate**.

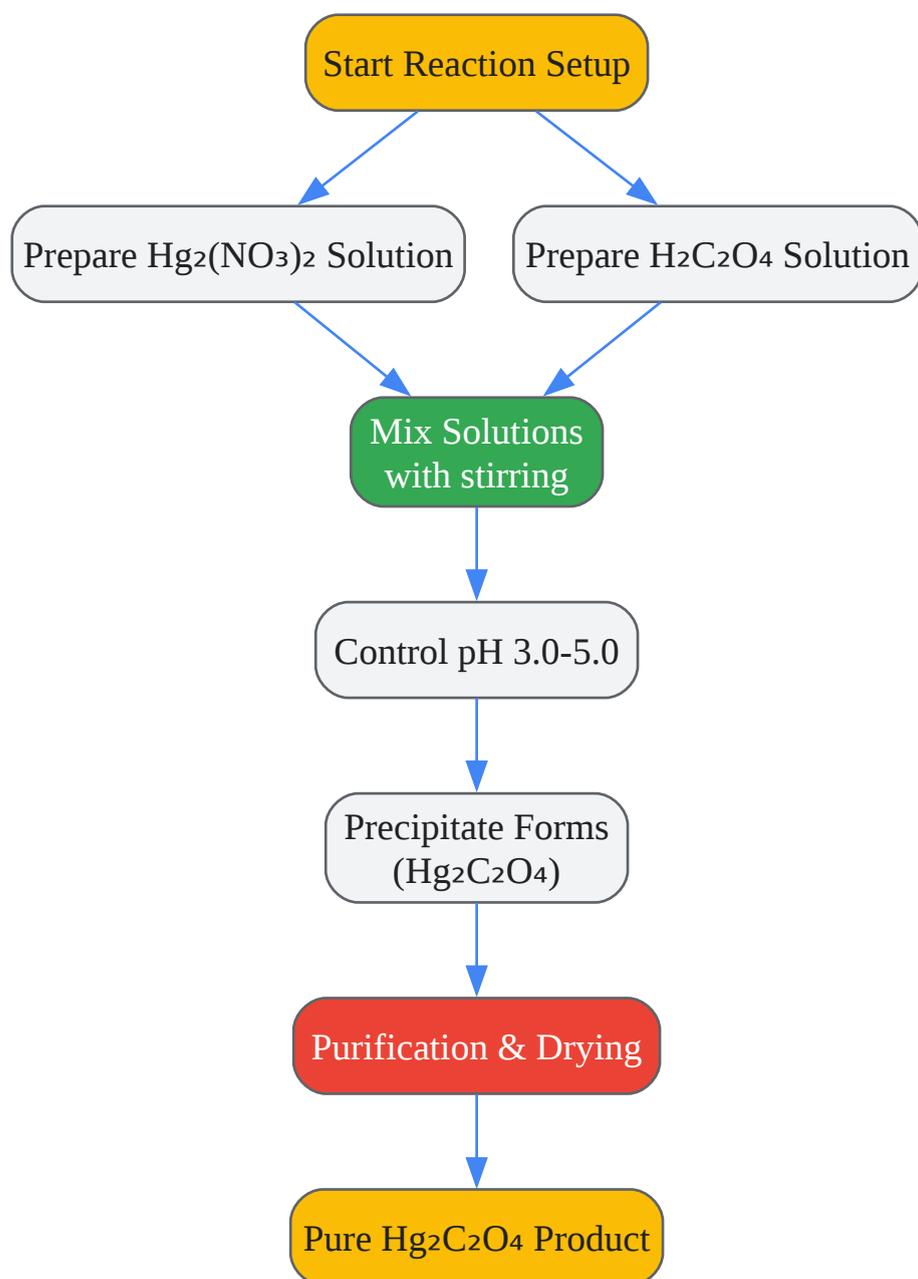
Property	Description
Chemical Formula	$C_2Hg_2O_4$ [1]
CAS Number	2949-11-3 [1]
Molecular Weight	489.2 g/mol [1]
Solubility Product (Ksp)	(1.75×10^{-13}) [1]
IUPAC Name	mercury(1+); oxalate [1]
SMILES Notation	<chem>C(=O)(C(=O)[O-])[O-].[Hg+].[Hg+]</chem> [1]

Classical Precipitation Synthesis Protocol [1]

The most common synthesis involves a precipitation reaction between mercury(I) nitrate and oxalic acid in aqueous solution. The stoichiometric reaction is: $Hg_2(NO_3)_2 + H_2C_2O_4 \rightarrow Hg_2C_2O_4 + 2HNO_3$

- **Procedure:** An aqueous solution of mercury(I) nitrate is mixed with an aqueous solution of oxalic acid. The insoluble **dimercury(I) oxalate** precipitates immediately.
- **Optimal Conditions:**
 - **Stoichiometry:** Use a slight excess of oxalic acid (5-10 mol%) to ensure complete conversion of the mercury precursor.
 - **Temperature:** Reaction proceeds at ambient temperature (25°C) but can be accelerated with moderate heating (40-50°C).
 - **Reaction Time:** Typically 2-6 hours for complete precipitation.
 - **pH Control:** Critical for high yield and purity. The optimal range is **pH 3.0-5.0**. Outside this range, yield drops due to oxalate protonation (low pH) or mercury(I) ion hydrolysis (high pH).

The synthesis workflow can be visualized as follows:



[Click to download full resolution via product page](#)

Purification and Analytical Data

After synthesis, purification is essential to achieve high-purity material. The table below compares common techniques.

Method	Procedure	Achievable Purity	Recovery Rate
Recrystallization	Dissolve crude product in warm (50-60°C) dilute HNO ₃ (0.1-0.5 M), then slow cooling [1].	98-99% [1]	85-92% [1]
Washing	Multiple washing cycles (3-5) with deionized water to remove soluble impurities [1].	95-97% [1]	95-98% [1]
Solvent Washing	Wash with organic solvents like acetone or ethanol to remove trace organics and water [1].	96-98% [1]	Information missing

- **Thermal Stability: Dimercury(I) oxalate** is stable up to **200-250°C**, above which it decomposes to metallic mercury and carbon dioxide [1].

How to Locate the Crystal Structure

The absence of crystal structure data in the available literature means you may need to pursue these research pathways:

- **Specialized Databases:** Directly search the **Cambridge Structural Database (CSD)** or **Crystallography Open Database (COD)** using the compound's formula or name. The COD search results did not contain this specific structure [2].
- **Literature Search:** Conduct a thorough review of older, foundational inorganic chemistry literature, as this compound may have been studied before digital records were common.
- **Experimental Determination:** If the structure is truly unknown, consider determining it yourself via **single-crystal X-ray diffraction**. Growing suitable single crystals is a prerequisite for this analysis [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy Dimercury(I) oxalate | 2949-11-3 [smolecule.com]
2. Crystallography Open Database: Search results [qiserver.ugr.es]
3. Developing the Oxalate, Fumarate and Succinate Salts of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Synthesis and Characterization of Dimercury(I) Oxalate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1941236#dimercury-i-oxalate-crystal-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com